

Essential Safety and Handling Guide for ABT-263 (Navitoclax)

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Compound of Interest

Compound Name: Abt 263

Cat. No.: B1683852

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the proper handling and disposal of ABT-263 (Navitoclax). Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the first line of defense against exposure. While some safety data sheets suggest that ABT-263 is not classified as hazardous under the Globally Harmonized System (GHS), others indicate it may be harmful by inhalation, ingestion, or skin absorption and can cause irritation to the eyes, skin, and respiratory system. [1][2] Therefore, a cautious approach is warranted.

Minimum Recommended PPE:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant rubber gloves	To prevent skin contact.[2]
Eye Protection	Chemical safety goggles	To protect eyes from splashes. [2]
Respiratory Protection	NIOSH/MSHA-approved respirator	Recommended when handling the powder form to avoid inhalation.[2]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.[3]

Note: One safety data sheet stated that breathing equipment is "not required"; however, due to the potential for irritation and harm upon inhalation, and the recommendation from other sources, using a respirator, especially when handling the powdered form, is a safer practice.[2]

Operational Plan: From Receipt to Disposal

Follow this step-by-step guidance for the safe handling of ABT-263 throughout its lifecycle in the laboratory.

Step 1: Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store ABT-263 in a tightly closed container in a dry and well-ventilated place.[4]
 - Long-term storage: -20°C[2][4]
 - Short-term storage: 2-8°C[4] or 4°C[2]
- Solutions: Stock solutions, typically prepared in DMSO, should also be stored at -20°C.[5]

Step 2: Handling and Preparation of Solutions

- **Engineering Controls:** All handling of ABT-263, especially the solid form, should be conducted in a laboratory fume hood to minimize inhalation exposure.^[2] A safety shower and eye bath should be readily accessible.^[2]
- **Avoid Contact:** Take measures to avoid contact with eyes, skin, and clothing.^[2]^[4] Do not ingest or inhale.^[4]
- **Reconstitution:** ABT-263 is typically supplied as a lyophilized powder.^[6] To prepare a stock solution, reconstitute the powder in a suitable solvent such as DMSO.^[6] For example, to create a 5 mM stock, 5 mg of powder can be reconstituted in 1.0 mL of DMSO.^[6] The dissolution of ABT-263 may require gentle warming or sonication.^[3]

Step 3: Use in Experiments

- **Trained Personnel:** Handling should only be performed by personnel trained and familiar with handling potent active pharmaceutical ingredients.^[2]
- **Follow Protocols:** Adhere strictly to your institution's approved experimental protocols.
- **Prevent Exposure:** Use the recommended PPE at all times during experimental procedures.

Step 4: Disposal

- **Waste Management:** Dispose of unused ABT-263 and any contaminated materials (e.g., pipette tips, tubes, gloves) through a certified waste management plant.^[1]
- **Regulations:** All disposal must be in accordance with local, state, and federal regulations. Do not let the product enter drains.^[4]

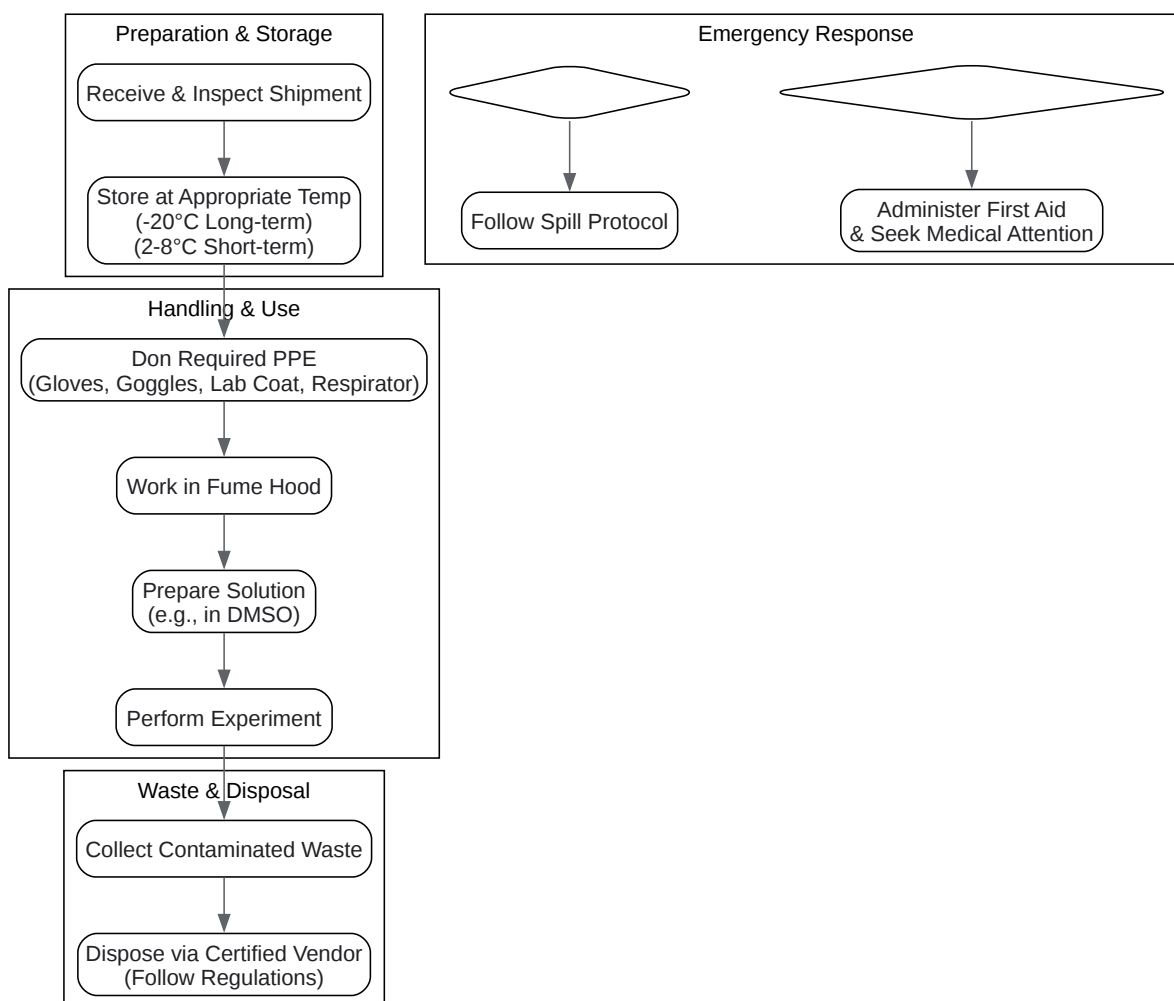
Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency Situation	Action
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing. Wash the affected skin with plenty of water. Get medical attention if symptoms occur.[1]
Eye Contact	Hold eyelids apart and flush eyes with plenty of running water for several minutes. Have eyes examined by a medical professional.[1]
Ingestion	If the person is conscious, wash out their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]
Accidental Spill	Cordon off the spill area. Wear a self-contained breathing apparatus, protective clothing, and heavy rubber gloves.[2] Prevent the product from entering drains.[4] Pick up and arrange for disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[4]

Safe Handling Workflow

The following diagram illustrates the key decision points and procedures for the safe handling of ABT-263.



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Caption: Workflow for the safe handling of ABT-263.

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